

# An In-depth Technical Guide to the Chemical Structure and Stereochemistry of Trypethelone

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For Researchers, Scientists, and Drug Development Professionals

#### **Abstract**

**Trypethelone** is a naturally occurring benzofuran-4,5-dione derivative isolated from the mycobiont culture of the lichen Trypethelium eluteriae.[1][2] As a member of the quinone family of compounds, it has garnered interest for its biological activities, particularly its antimycobacterial properties.[1][3][4] This technical guide provides a comprehensive overview of the chemical structure, stereochemistry, and available analytical data for **Trypethelone**. It is intended to serve as a resource for researchers engaged in natural product chemistry, medicinal chemistry, and drug development.

# **Chemical Structure and Properties**

**Trypethelone** possesses a tetracyclic core structure. Its systematic IUPAC name is 7-hydroxy-2,3,3,9-tetramethyl-2H-benzo[g][1]benzofuran-4,5-dione.

Chemical Structure:

Figure 1. Chemical structure of **Trypethelone**.

## **Physicochemical Properties**

A summary of the key physicochemical properties of **Trypethelone** is provided in the table below.



Property	Value	Source
Molecular Formula	C16H16O4	PubChem
Molecular Weight	272.29 g/mol	PubChem
Appearance	Not explicitly reported, related compounds are yellow or red pigments.[5]	-
Solubility	Not explicitly reported.	-

Table 1. Physicochemical Properties of **Trypethelone**.

# Stereochemistry

**Trypethelone** possesses a chiral center at the C-2 position of the dihydrofuran ring. Consequently, it can exist as a pair of enantiomers, (+)-**Trypethelone** and (-)-**Trypethelone**. Both enantiomers have been isolated from natural sources.[5] The absolute configuration of these enantiomers has not been definitively reported in the reviewed literature. However, the stereochemistry of closely related derivatives has been determined using X-ray crystallography, confirming the existence of distinct stereoisomers.[1][2]

The determination of the absolute configuration of chiral molecules like **Trypethelone** is crucial as different enantiomers can exhibit distinct biological activities.

# **Spectroscopic Data**

Detailed spectroscopic data for **Trypethelone** is not readily available in a consolidated format. The following tables present representative data for the core structure based on the analysis of related benzofuran-4,5-dione compounds.

# <sup>1</sup>H and <sup>13</sup>C NMR Spectroscopy

Precise <sup>1</sup>H and <sup>13</sup>C NMR data for **Trypethelone**, including chemical shifts and coupling constants, have not been published in a complete, tabulated form. The data in Table 2 represents expected chemical shift ranges for the key functional groups within the **Trypethelone** scaffold, based on general principles and data from analogous structures.[6][7]



Atom	Expected <sup>1</sup> H Chemical Shift (ppm)	Expected <sup>13</sup> C Chemical Shift (ppm)
Aromatic CH	6.5 - 8.0	110 - 140
C-2 (CH)	4.5 - 5.5	80 - 90
Methyl (CH₃)	1.0 - 2.5	15 - 30
Quaternary C (Aromatic)	-	120 - 160
Carbonyl (C=O)	-	180 - 200
C-O (furan)	-	150 - 160

Table 2. Predicted <sup>1</sup>H and <sup>13</sup>C NMR Chemical Shift Ranges for **Trypethelone**.

## **Mass Spectrometry**

Detailed mass spectrometry fragmentation data for **Trypethelone** is not available. High-resolution mass spectrometry would be expected to show a molecular ion peak corresponding to the exact mass of the molecular formula C<sub>16</sub>H<sub>16</sub>O<sub>4</sub>.

## **Experimental Protocols**

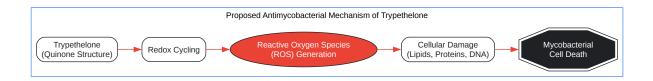
Detailed, step-by-step experimental protocols for the isolation or synthesis of **Trypethelone** are not explicitly provided in the literature. However, based on reported methods for related compounds, the following generalized protocols can be inferred.

#### **Isolation from Natural Sources**

**Trypethelone** and its derivatives have been isolated from the mycobiont culture of the lichen Trypethelium eluteriae.[1][2] A general workflow for such an isolation is depicted below.







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